

Personal protective equipment for handling cis-3-Methyl-4-octanolide

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Compound of Interest

Compound Name: *cis-3-Methyl-4-octanolide*

Cat. No.: B8817999

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Essential Safety and Handling Guide for cis-3-Methyl-4-octanolide

This guide provides crucial safety and logistical information for laboratory professionals handling **cis-3-Methyl-4-octanolide**. It outlines the necessary personal protective equipment (PPE), safe operational procedures, and proper disposal methods to ensure a secure working environment.

Personal Protective Equipment (PPE) and Safety Measures

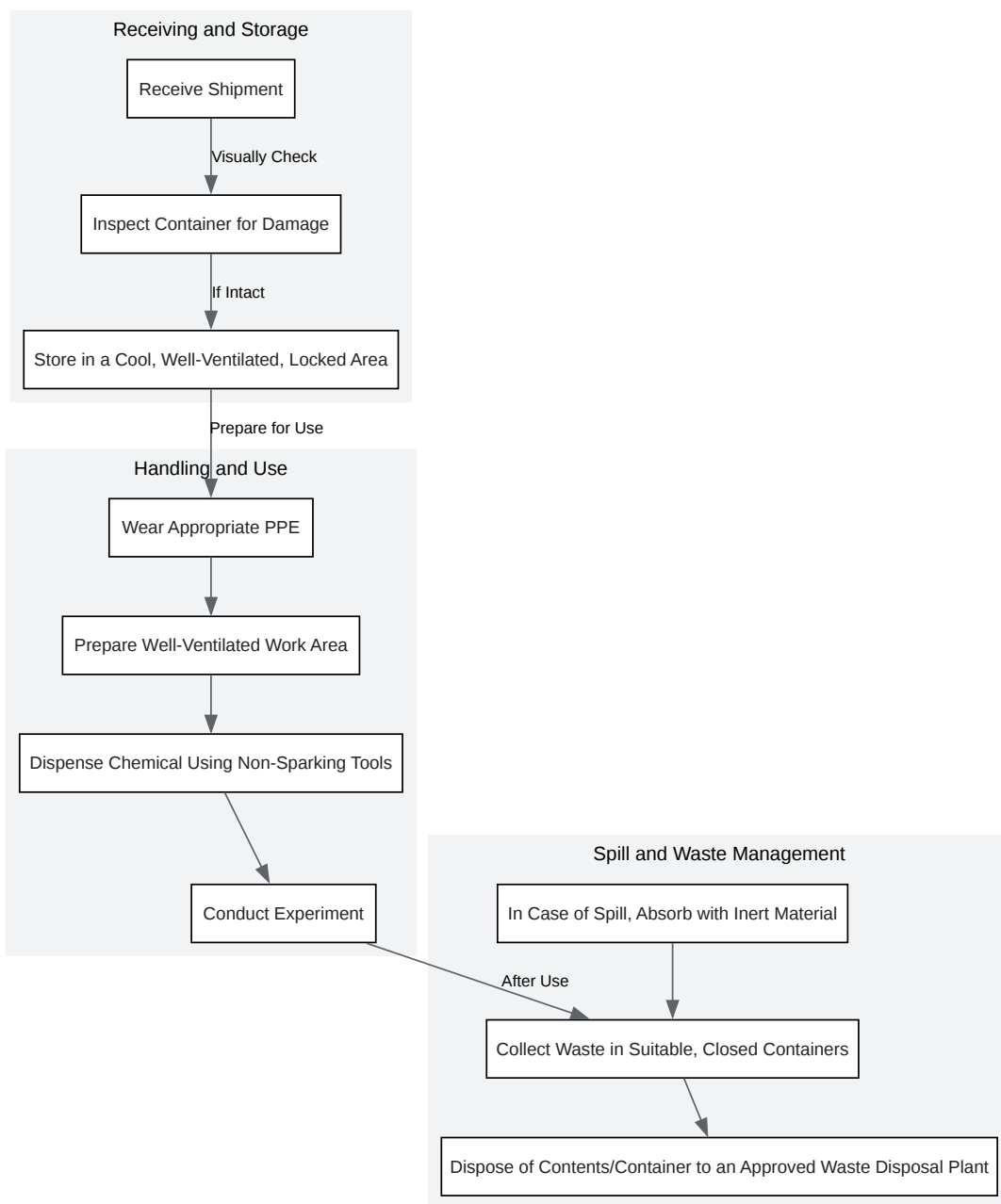
When handling **cis-3-Methyl-4-octanolide**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE and other essential safety measures.

Safety Measure	Recommendation
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1]
Respiratory Protection	Use only outdoors or in a well-ventilated area.[1] If breathing is difficult, a self-contained breathing apparatus may be necessary.[2]
Hand Hygiene	Wash hands thoroughly before breaks and after handling the chemical.[2]
General Hygiene	Do not eat, drink, or smoke when using this product.[2]
Ventilation	Ensure adequate ventilation, especially in confined areas. Use explosion-proof electrical/ventilating/lighting equipment.[1]
Ignition Sources	Keep away from open flames, hot surfaces, and sources of ignition. Use spark-proof tools and explosion-proof equipment. Take precautionary measures against static discharges.[1]

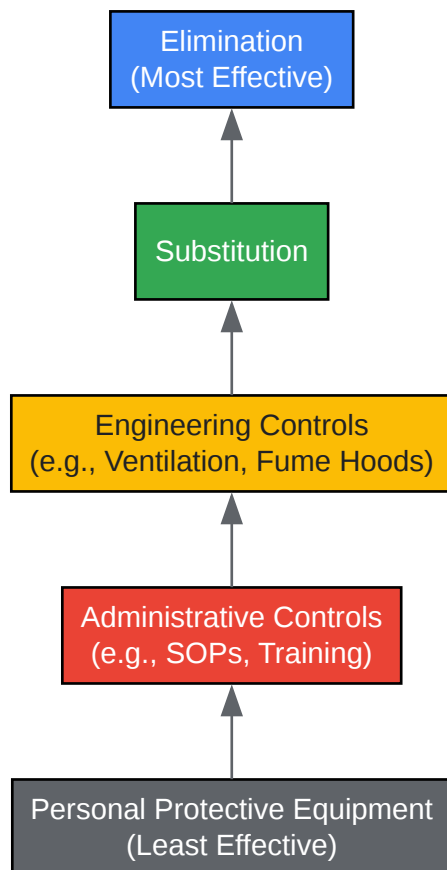
Operational Plan: From Receipt to Disposal

A systematic approach to handling **cis-3-Methyl-4-octanolide** is essential for laboratory safety. The following workflow outlines the key steps from receiving the chemical to its final disposal.

Operational Workflow for Handling cis-3-Methyl-4-octanolide



Hierarchy of Controls for Chemical Safety



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